

An In-depth Technical Guide on 2-(Thiophene-2-sulfonamido)acetic acid

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Compound of Interest

Compound Name:	2-(Thiophene-2-sulfonamido)acetic acid
Cat. No.:	B183725

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CAS Number: 82068-09-5

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(Thiophene-2-sulfonamido)acetic acid**, a molecule of interest within the broader class of thiophene-containing sulfonamides. While specific data for this compound is limited in publicly available literature, this document extrapolates information from closely related analogues to provide insights into its potential synthesis, physicochemical properties, and biological activities. Thiophene derivatives are recognized for their diverse pharmacological applications, including antimicrobial, anti-inflammatory, and anticancer properties.^[1] This guide aims to serve as a valuable resource for researchers and professionals engaged in the discovery and development of novel therapeutics.

Physicochemical Properties

A summary of the key physicochemical properties for **2-(Thiophene-2-sulfonamido)acetic acid** is presented in the table below. These values are calculated based on its chemical structure.

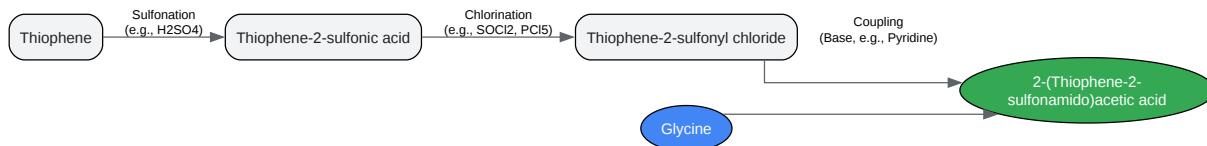
Property	Value	Source
Molecular Formula	C ₆ H ₇ NO ₄ S ₂	Chemspace
Molecular Weight	221.25 g/mol	Chemspace
CAS Number	82068-09-5	Chemspace
IUPAC Name	2-(thiophene-2-sulfonamido)acetic acid	Chemspace
SMILES	C1=CSC(=C1)S(=O)(=O)NCC(=O)O	Chemspace
InChI Key	UFLYUBNAUREKFD-UHFFFAOYSA-N	Chemspace

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2-(Thiophene-2-sulfonamido)acetic acid** is not readily available in the reviewed literature. However, a plausible synthetic route can be proposed based on established methods for the synthesis of analogous sulfonamides. A common approach involves the reaction of a sulfonyl chloride with an amino acid or its ester, followed by hydrolysis if necessary.

Proposed Synthetic Pathway

The synthesis of **2-(Thiophene-2-sulfonamido)acetic acid** could likely be achieved through the reaction of thiophene-2-sulfonyl chloride with glycine.



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Caption: Proposed synthetic workflow for **2-(Thiophene-2-sulfonamido)acetic acid**.

General Experimental Protocol (Hypothetical)

- Preparation of Thiophene-2-sulfonyl chloride: Thiophene can be sulfonated using sulfuric acid to yield thiophene-2-sulfonic acid. Subsequent treatment with a chlorinating agent such as thionyl chloride (SOCl_2) or phosphorus pentachloride (PCl_5) would yield thiophene-2-sulfonyl chloride.
- Sulfonamide Formation:
 - Glycine is dissolved in an appropriate aqueous alkaline solution (e.g., sodium hydroxide solution).
 - The solution is cooled in an ice bath.
 - Thiophene-2-sulfonyl chloride, dissolved in a suitable organic solvent (e.g., diethyl ether or dichloromethane), is added dropwise to the glycine solution with vigorous stirring.
 - The reaction mixture is stirred for several hours at room temperature.
 - Upon completion, the aqueous layer is separated and acidified with a mineral acid (e.g., HCl) to precipitate the product.
 - The crude **2-(Thiophene-2-sulfonamido)acetic acid** is collected by filtration, washed with cold water, and purified by recrystallization.

Biological Activity and Potential Applications

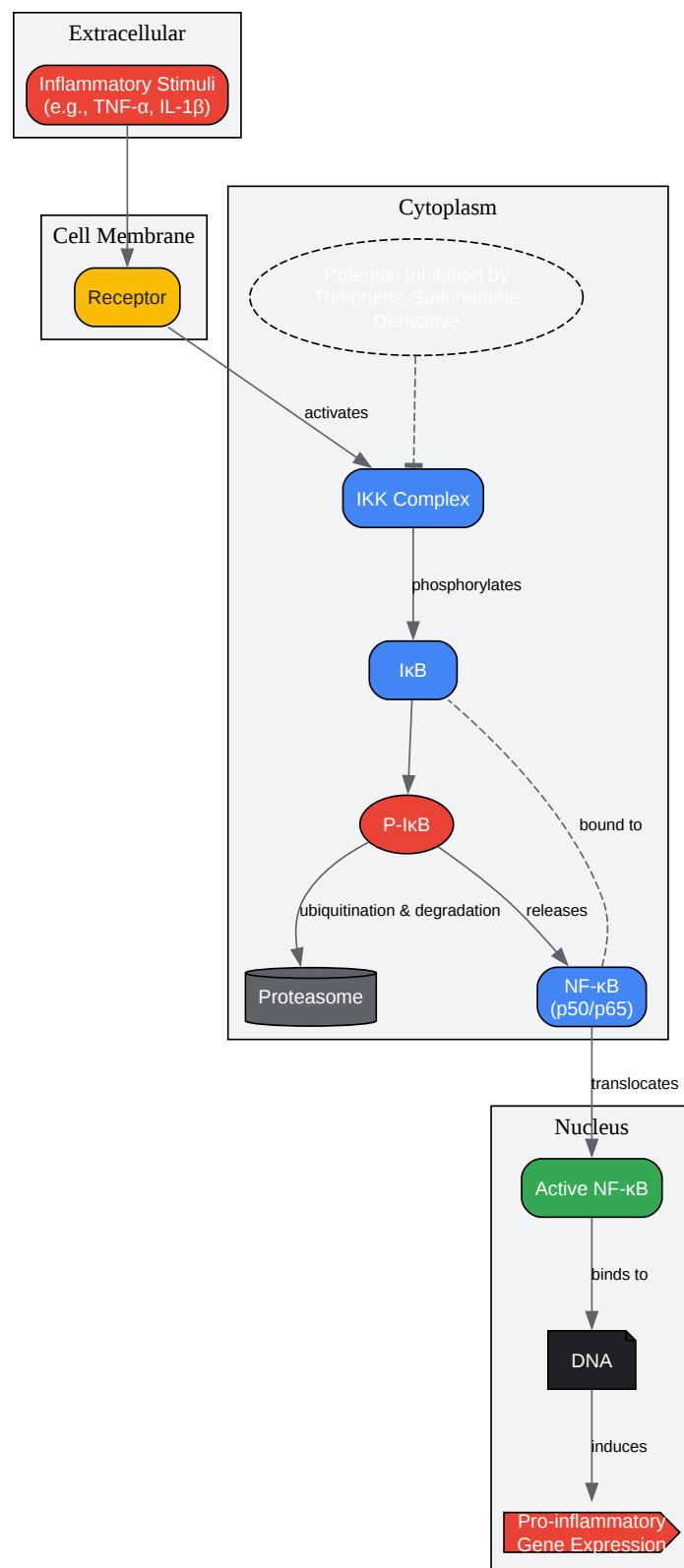
While specific biological data for **2-(Thiophene-2-sulfonamido)acetic acid** is not available, the broader class of thiophene-sulfonamide derivatives has demonstrated a wide range of pharmacological activities. These compounds are of significant interest in medicinal chemistry due to their potential as therapeutic agents.

Reported Activities of Thiophene-Sulfonamide Derivatives:

- **Antimicrobial Activity:** Thiophene-based sulfonamides have shown promising activity against various bacterial and fungal strains.[\[1\]](#)
- **Anti-inflammatory Activity:** Several thiophene derivatives exhibit anti-inflammatory properties, potentially through the inhibition of enzymes such as cyclooxygenase (COX).
- **Anticancer Activity:** Certain thiophene-sulfonamides have been investigated as potential anticancer agents, with some demonstrating inhibitory effects on tumor cell growth.
- **Carbonic Anhydrase Inhibition:** A related compound, 2-[Propyl-[5-(trifluoromethyl)thiophen-2-yl]sulfonyl]amino]acetic acid, is a potent inhibitor of carbonic anhydrase, an enzyme implicated in various diseases including glaucoma and epilepsy.[\[2\]](#)

Potential Signaling Pathway Involvement

Given the lack of specific studies on **2-(Thiophene-2-sulfonamido)acetic acid**, a definitive signaling pathway cannot be outlined. However, based on the known activities of other thiophene derivatives, particularly their anti-inflammatory and anticancer effects, a hypothetical involvement in pathways such as the NF-κB signaling cascade can be postulated. The NF-κB pathway is a key regulator of inflammation and cell survival, and its inhibition is a common mechanism for anti-inflammatory and anticancer drugs.

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Caption: Hypothetical inhibition of the NF-κB signaling pathway by a thiophene-sulfonamide derivative.

Conclusion

2-(Thiophene-2-sulfonamido)acetic acid represents a molecule with potential for further investigation in drug discovery, given the established biological significance of the thiophene-sulfonamide scaffold. While direct experimental data for this compound is sparse, this guide provides a foundational understanding based on related structures. Further research is warranted to elucidate its specific synthetic protocols, biological activities, and mechanisms of action. The information and proposed methodologies presented herein offer a starting point for researchers to explore the therapeutic potential of this and similar compounds.

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References

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